

Trimethyl orthobutyrate physical properties and boiling point

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Compound of Interest

Compound Name: Trimethyl orthobutyrate

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Trimethyl Orthobutyrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **trimethyl orthobutyrate**, also known as 1,1,1-trimethoxybutane. This document includes a summary of its key physical constants, detailed experimental protocols for their determination, and a workflow for property analysis, designed for use in research and development settings.

Core Physical and Chemical Properties

Trimethyl orthobutyrate is a clear, colorless to slightly yellow liquid.^[1] It is recognized for its utility as a chemical intermediate in various organic syntheses. A summary of its significant physical properties is presented below.

Property	Value	Reference Conditions
Molecular Formula	C7H16O3	at 760 mmHg (lit.) [1] [2] [3] [4]
Molar Mass	148.20 g/mol	
Boiling Point	145-147 °C	
140 - 144 °C	at 760 mmHg [5]	
Density	0.926 g/mL	at 25 °C (lit.) [1] [2]
Refractive Index (n ₂₀ /D)	1.404	at 20 °C (lit.) [2] [3]
1.402-1.404	[1]	
Flash Point	50 °C (122 °F)	closed cup [1] [2]
Vapor Pressure	5.98 mmHg	at 25 °C [1]
Solubility	Soluble in Chloroform, Ethyl Acetate	[1]
CAS Number	43083-12-1	[1] [2] [3] [4] [5]

Experimental Protocols

Accurate determination of physical properties is critical for the application of **trimethyl orthobutyrate** in synthetic chemistry and drug development. The following section outlines detailed methodologies for measuring its boiling point and refractive index.

Determination of Boiling Point by Simple Distillation

This method is suitable for determining the boiling point of a liquid by distillation at atmospheric pressure.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer

- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Thermometer (-10 to 200 °C range)
- Heating mantle or oil bath
- Boiling chips
- Clamps and stands

Procedure:

- Place a magnetic stir bar or boiling chips into the round-bottom flask to ensure smooth boiling.
- Add a sufficient volume of **trimethyl orthobutyrate** to the flask (typically 1/3 to 1/2 of the flask's volume).
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head. This ensures the measured temperature is that of the vapor in equilibrium with the liquid.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle or oil bath.
- Observe the temperature as the liquid begins to boil and the vapor condenses. The temperature will rise and then stabilize.
- Record the temperature at which the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point.^[6]
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Refractive Index using an Abbe Refractometer

The refractive index is a fundamental physical property that can be used to identify and assess the purity of a liquid sample.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (if the refractometer is not equipped with Peltier temperature control)
- Dropper or pipette
- Lint-free tissue
- Solvent for cleaning (e.g., ethanol or isopropanol)

Procedure:

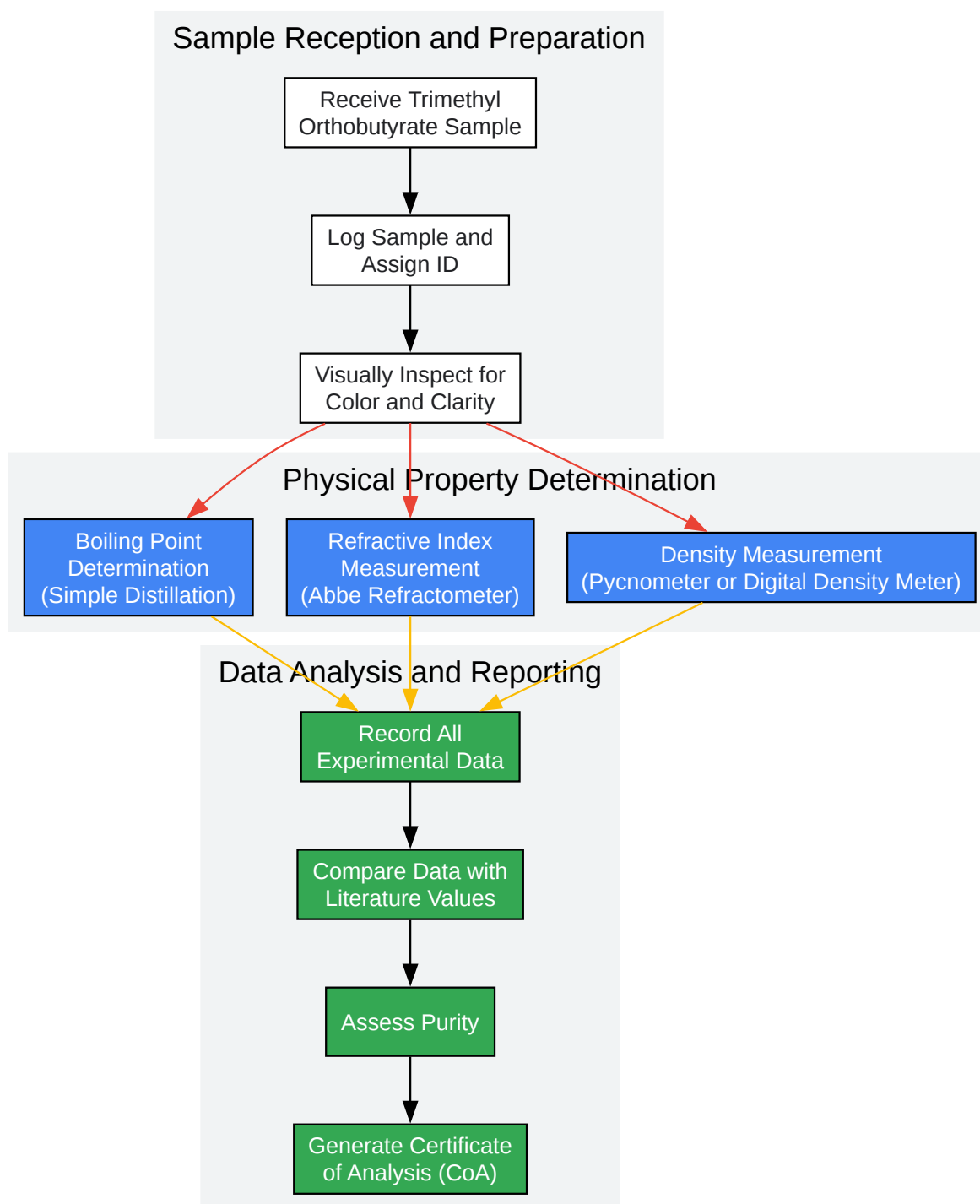
- Turn on the refractometer and its light source. If using a water bath, ensure it has reached the desired temperature (typically 20°C).
- Open the prism assembly of the refractometer.
- Using a clean dropper, place a few drops of **trimethyl orthobutyrates** onto the surface of the lower prism. Ensure the surface is completely covered.
- Close the prism assembly securely.
- Look through the eyepiece and adjust the handwheel until the boundary between the light and dark fields is sharp and centered in the crosshairs.
- If a colored fringe is visible at the boundary, adjust the compensator dial until the fringe disappears and the boundary is a sharp black-and-white line.
- Read the refractive index value from the scale.

- Clean the prism surfaces thoroughly with a soft tissue and an appropriate solvent after the measurement.

Workflow for Physical Property Analysis

The following diagram illustrates a logical workflow for the physical and chemical characterization of a **trimethyl orthobutyrates** sample.

Workflow for Trimethyl Orthobutyrate Analysis

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Caption: A flowchart illustrating the process of receiving, testing, and analyzing a sample of **trimethyl orthobutyrate**.

Safety Information

Trimethyl orthobutyrate is a flammable liquid and vapor.[5][7] It can cause skin and serious eye irritation.[5] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.[2] Work should be conducted in a well-ventilated area or a fume hood.[8] Keep away from heat, sparks, open flames, and other ignition sources.[8]

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